

# olivine weathering processes and products

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An In-depth Technical Guide on **Olivine** Weathering: Processes and Products

## Introduction

**Olivine**, a nesosilicate mineral with the general formula  $(\text{Mg,Fe})_2\text{SiO}_4$ , is a primary component of the Earth's upper mantle and is abundant in mafic and ultramafic igneous rocks.<sup>[1][2]</sup> Its propensity for rapid chemical weathering compared to other common silicate minerals makes it a subject of intense research interest, particularly in the context of carbon dioxide removal (CDR) through enhanced weathering.<sup>[1][3][4][5][6][7]</sup> This technical guide provides a comprehensive overview of the core processes and products of **olivine** weathering, intended for researchers, scientists, and professionals in related fields. The guide details the fundamental chemical reactions, influencing factors, and resultant products, supported by quantitative data from key studies, detailed experimental protocols, and visual representations of the underlying pathways.

## Core Processes of Olivine Weathering

The weathering of **olivine** is a complex process involving the dissolution of the mineral and the subsequent formation of secondary products. The primary mechanisms are driven by reactions with water and acids, leading to the release of divalent cations ( $\text{Mg}^{2+}$ ,  $\text{Fe}^{2+}$ ) and silicic acid.

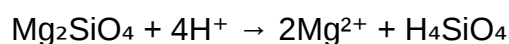
## Chemical Weathering Mechanisms

The dissolution of **olivine** is fundamentally an electrochemical process that occurs at the mineral-water interface. The overall rate of dissolution is controlled by the breaking of the

strong ionic bonds between the divalent metal cations ( $M^{2+}$ ) and oxygen within the crystal lattice.[8] This process is significantly influenced by the pH of the surrounding solution.

In acidic conditions, the dissolution is proton-promoted.[9] Protons ( $H^+$ ) in the solution attack the **olivine** surface, leading to the preferential release of  $Mg^{2+}$  and  $Fe^{2+}$  cations and the formation of a silica-enriched surface layer.[9][10] The subsequent, slower release of silica controls the overall dissolution rate.[9]

The general reaction for the forsterite (Mg-endmember of **olivine**) component in acidic conditions can be represented as:



In neutral to alkaline conditions, such as those found in seawater, the dissolution mechanism is influenced by the hydration of the mineral surface.[3] The dissolution process in these environments leads to an increase in alkalinity.[3][6]

A simplified representation of forsterite weathering in the presence of carbonic acid (formed from dissolved  $CO_2$ ) is:



This reaction consumes carbonic acid and produces bicarbonate ions, thereby increasing the alkalinity of the water.[3]

## Factors Influencing Weathering Rates

Several key factors govern the rate at which **olivine** weathers:

- **pH:** As highlighted by numerous studies, pH is a dominant factor, with dissolution rates increasing in more acidic conditions.[8]
- **Temperature:** Higher temperatures generally accelerate the rate of chemical reactions, including **olivine** dissolution.[8][11][12]
- **Grain Size and Surface Area:** Smaller grain sizes provide a larger surface area for reaction, leading to faster overall weathering rates.[8][13]

- **Water Availability and Flow:** The presence of water is essential for the hydrolysis reactions, and flowing water can remove dissolved products, preventing saturation and promoting further dissolution.[\[8\]](#)[\[14\]](#)[\[15\]](#)
- **Presence of Organic Ligands:** Organic compounds can enhance dissolution rates by complexing with the metal cations at the mineral surface.[\[9\]](#)
- **Biotic Factors:** The activity of soil microbes, plant roots, and fungi can accelerate weathering through the release of organic acids and other compounds.[\[4\]](#)[\[16\]](#)
- **Formation of Secondary Minerals:** The precipitation of secondary minerals on the **olivine** surface can form a passivating layer that inhibits further weathering.[\[8\]](#)[\[17\]](#)

## Products of Olivine Weathering

The weathering of **olivine** results in both dissolved species and solid secondary mineral phases.

### Dissolved Products

The primary dissolved products of **olivine** weathering are:

- **Divalent Cations:** Magnesium ( $\text{Mg}^{2+}$ ) and Iron ( $\text{Fe}^{2+}$ ) ions.
- **Silicic Acid:**  $\text{H}_4\text{SiO}_4$  (also represented as  $\text{Si}(\text{OH})_4$ ).
- **Bicarbonate Ions:**  $\text{HCO}_3^-$ , which contributes to alkalinity.[\[14\]](#)[\[18\]](#)

### Solid Products

A variety of solid secondary minerals can form depending on the environmental conditions:

- **Clay Minerals:** Such as smectite.[\[2\]](#)
- **Iron Oxides and Hydroxides:** Including goethite and hematite, which form from the oxidation of released  $\text{Fe}^{2+}$ .[\[2\]](#)[\[19\]](#)
- **Serpentine Group Minerals:** Formed through hydration and metamorphic transformation of **olivine**, a process known as serpentinization.[\[20\]](#)[\[21\]](#)[\[22\]](#) This process is particularly

significant at the seafloor.[20]

- Carbonate Minerals: In environments with sufficient carbonate concentration, minerals like magnesite ( $\text{MgCO}_3$ ) can precipitate, effectively sequestering  $\text{CO}_2$ . [19][23]
- Amorphous Silica: A silica-rich layer can form on the **olivine** surface, particularly in the initial stages of dissolution. [19][23]
- Iddingsite: A mixture of clay minerals, iron oxides, and ferrihydrite, often appearing as a reddish-brown alteration product. [1][2]

## Quantitative Data on Olivine Weathering

The rate of **olivine** weathering has been quantified in numerous laboratory and field studies. The following tables summarize key data from the literature.

Study Focus	Experimental Conditions	Key Findings	Reported Dissolution Rate	Reference
Olivine Dissolution in Seawater	Batch reaction experiments with forsteritic olivine in different seawater media.	Olivine dissolution increased seawater alkalinity and dissolved inorganic carbon (DIC) due to CO <sub>2</sub> invasion.	Not explicitly stated as a single rate, but showed a cumulative weathering of 4% after one year in simulations.	[3][6]
Olivine Weathering in Soil	Pot experiment with perennial ryegrass and different olivine doses over 32 weeks.	Olivine increased plant growth and bioavailability of Mg and Ni. Weathering was estimated from a Mg balance.	Weathering of 240 kg ha <sup>-1</sup> (14.8% of the lowest dose) to 2240 kg ha <sup>-1</sup> (1.1% of the highest dose).	[24][25]
Field Trials of Olivine Weathering	Two-year field experiment in the Netherlands with different mineral sources and application types.	6 to 8.5% of the initial mineral dose dissolved after two years. Grain size was a decisive factor.	Not provided as a single rate, but dissolution percentages of different grain size fractions were reported.	[13]
Temperature Effects on Olivine Weathering in Soil	Soil column experiments at 32°C with crushed olivine.	Weathering rate was higher at 32°C compared to lower temperatures. Cation exchange capacity of the soil was enhanced.	The carbon dioxide capture potential was estimated at ~115 t CO <sub>2</sub> km <sup>-2</sup> yr <sup>-1</sup> for an application rate of 12.7 kg m <sup>-2</sup> .	[12]

# Experimental Protocols for Studying Olivine Weathering

Detailed experimental methodologies are crucial for reproducible research in **olivine** weathering. The following protocols are synthesized from common practices reported in the literature.

## Protocol: Batch Reactor Experiment for Olivine Dissolution in Seawater

This protocol is based on methodologies described in studies investigating **olivine** weathering in marine environments.[\[3\]](#)[\[6\]](#)[\[26\]](#)

Objective: To determine the dissolution rate of **olivine** in seawater and its effect on seawater chemistry.

Materials:

- Forsteritic **olivine** sand of a known grain size distribution and chemical composition.
- Artificial or natural seawater, filtered to remove biological activity.
- Reaction vessels (e.g., polypropylene bottles).
- Rotational agitator or shaker table.
- Analytical equipment for measuring pH, total alkalinity (TA), dissolved inorganic carbon (DIC), and elemental concentrations (e.g., Mg, Si, Ni) via ICP-MS or ICP-OES.
- Filtration apparatus (e.g., 0.22  $\mu\text{m}$  filters).

Procedure:

- Preparation: Pre-clean the **olivine** sand to remove any fine particles or contaminants. Characterize the initial surface area and composition of the **olivine**.

- **Experimental Setup:** Add a known mass of **olivine** to a known volume of seawater in the reaction vessels. Include control vessels with seawater only.
- **Incubation:** Place the vessels on a rotational agitator at a constant temperature. Allow for free gas exchange with the atmosphere.
- **Sampling:** At regular time intervals, collect water samples from each vessel.
- **Sample Processing:** Immediately filter the collected samples to stop the reaction with any suspended particles.
- **Chemical Analysis:** Analyze the filtered water samples for pH, TA, DIC, and the concentrations of key dissolved elements (Mg, Si, Ni).
- **Data Analysis:** Calculate the change in concentration of the dissolved products over time, corrected for the control. Determine the dissolution rate, often normalized to the mineral surface area.

## Protocol: Soil Column Experiment for Olivine Weathering

This protocol is a generalized representation of methods used in studies like those investigating the effects of **olivine** on soil and plant systems.[\[12\]](#)[\[24\]](#)[\[25\]](#)

**Objective:** To assess the weathering rate of **olivine** in a soil environment and its impact on soil chemistry and leachate composition.

**Materials:**

- Intact or repacked soil cores.
- Crushed **olivine** of a known particle size distribution.
- Simulated rainwater or a specific irrigation solution.
- Peristaltic pump for controlled irrigation.
- Leachate collection vessels.

- Analytical equipment for soil and water analysis.

#### Procedure:

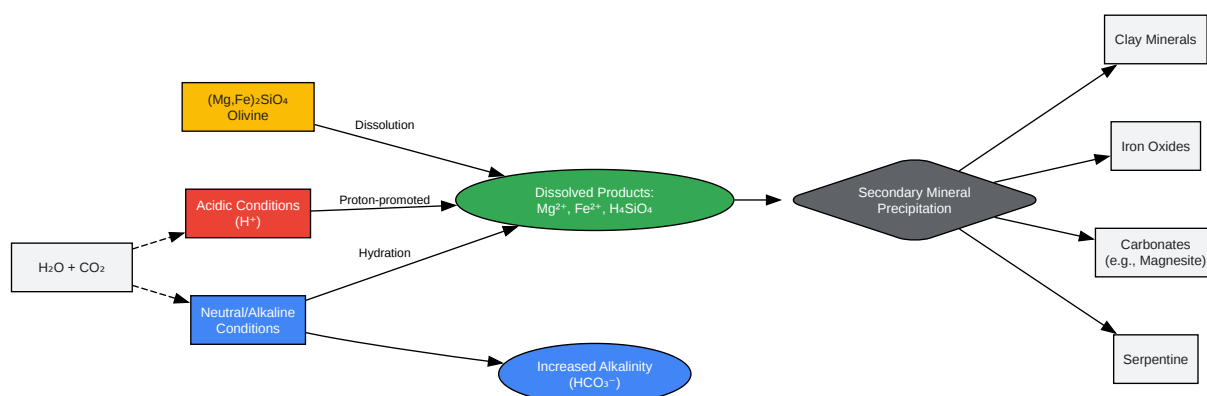
- Column Setup: Amend the top layer of the soil columns with a known amount of **olivine**. Include control columns without **olivine**.
- Irrigation: Apply a controlled flow of the irrigation solution to the top of the soil columns using a peristaltic pump.
- Leachate Collection: Collect the leachate that passes through the soil columns at regular intervals.
- Leachate Analysis: Measure the volume of the collected leachate and analyze its chemical composition (pH, alkalinity, elemental concentrations).
- Soil Analysis: At the end of the experiment, section the soil columns and analyze the soil for changes in pH, cation exchange capacity, and the concentrations of exchangeable cations.
- Mass Balance Calculation: Use the leachate chemistry and final soil analysis to perform a mass balance for elements like Mg and Si to estimate the extent of **olivine** weathering.

## Visualizing Olivine Weathering Processes

The following diagrams, generated using the DOT language, illustrate key pathways and workflows in **olivine** weathering research.

## Chemical Weathering Pathways of Olivine

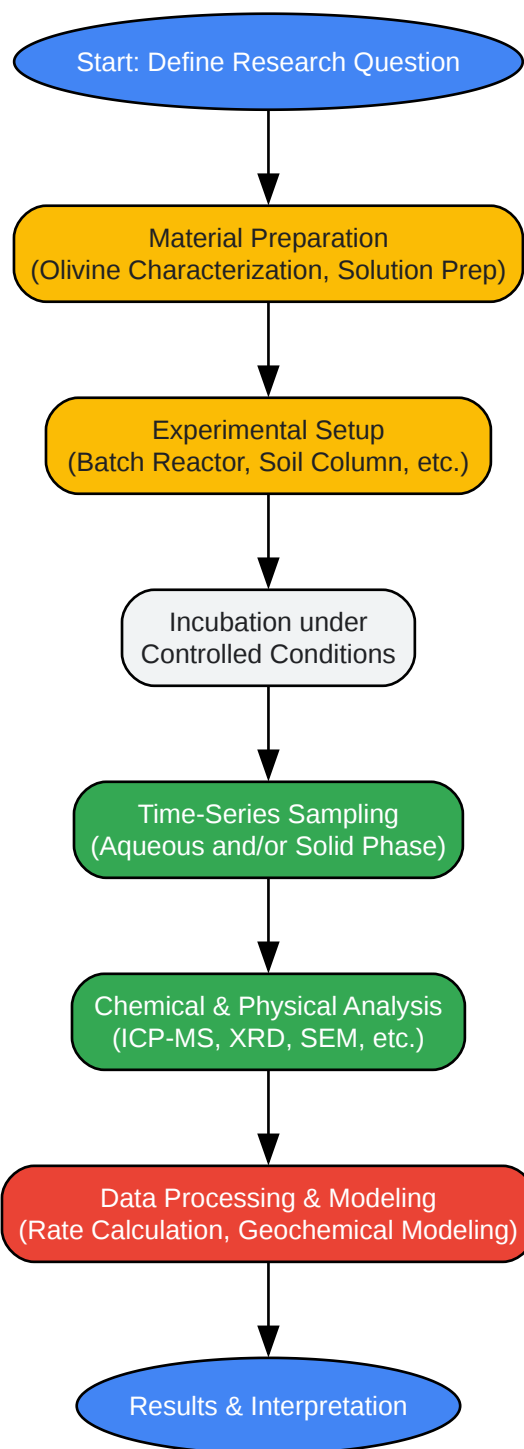




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Caption: Chemical weathering pathways of **olivine** under different conditions.

## Experimental Workflow for Olivine Weathering Studies



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Caption: A generalized experimental workflow for studying **olivine** weathering.

## Conclusion

The weathering of **olivine** is a multifaceted process of significant scientific and practical importance. Understanding the intricate interplay of chemical reactions, environmental factors, and resulting products is crucial for applications ranging from geological carbon sequestration to understanding planetary surface evolution. This guide has provided a foundational overview of these core aspects, supported by quantitative data and standardized experimental approaches. Continued research, employing rigorous and reproducible methodologies, will further refine our predictive models and unlock the full potential of **olivine**-based technologies.

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